

Application Note: 1,3-Adamantane Derivatives in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: *1,3-Adamantanedicarbonyl chloride*

CAS No.: *29713-15-3*

Cat. No.: *B1276512*

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Core Directive & Introduction

While the adamantane cage (

) is historically recognized for its antiviral properties (e.g., Amantadine), its role in modern drug delivery has shifted toward its use as a structural "diamond" anchor.

Unlike 1-adamantane (monofunctional) which acts as a terminal "cap," 1,3-adamantane derivatives (e.g., 1,3-adamantanedicarboxylic acid) offer a unique bifunctional geometry. This allows them to serve as rigid, lipophilic linkers in polymer backbones or as "nodes" in supramolecular networks.

This guide details the exploitation of these 1,3-derivatives in three critical areas:

- Supramolecular "Zipper" Assemblies (Host-Guest Chemistry).
- Bifunctional Conjugates (PEG-Adamantane-Drug systems).

- BBB-Penetrating Vectors (Lipophilicity modulation).

Application Note: Supramolecular Host-Guest Assemblies

The most prevalent application of adamantane in drug delivery relies on its high-affinity inclusion complexation with

-cyclodextrin (

-CD). The hydrophobic adamantane cage fits perfectly into the

-CD cavity (

), creating a reversible, non-covalent "molecular zipper."

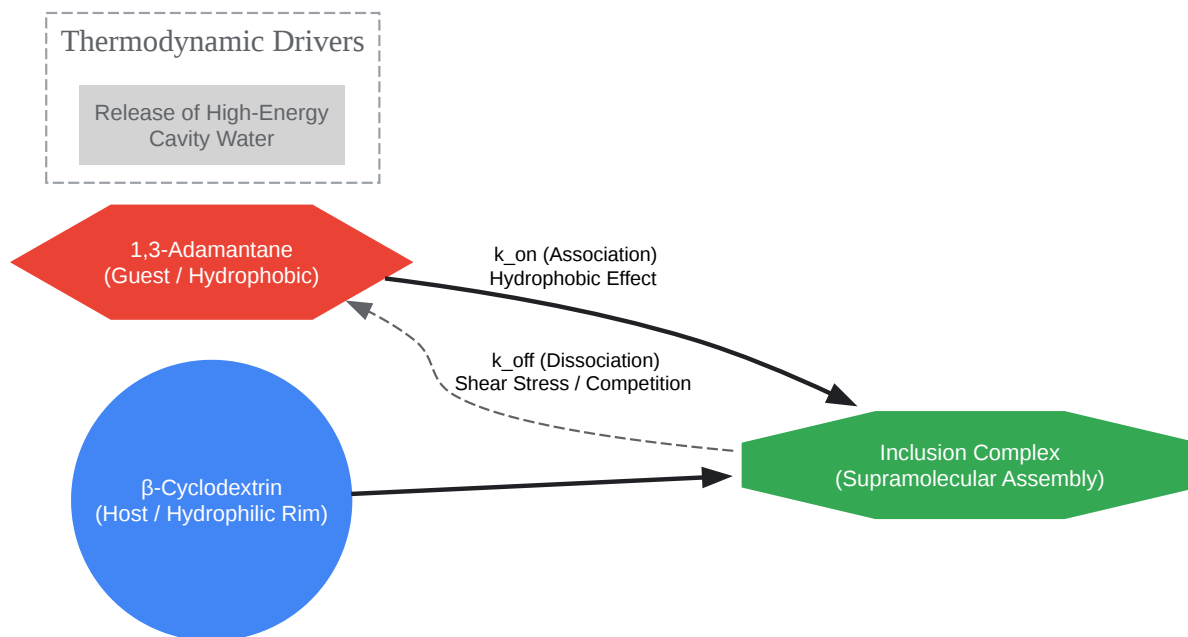
Mechanistic Insight

In 1,3-derivatives, this interaction is doubled or geometrically constrained. By attaching a 1,3-adamantane moiety to a polymer chain, you create a system that can cross-link two separate

-CD functionalized polymers, forming self-healing hydrogels.

Visualization: Host-Guest Equilibrium

The following diagram illustrates the thermodynamic equilibrium and the "lock-and-key" assembly essential for designing these carriers.



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Caption: Figure 1. Thermodynamic cycle of Adamantane-

-CD complexation. The release of enthalpy-rich water from the CD cavity drives the inclusion of the hydrophobic adamantane cage.

Protocol 1: Synthesis of Bifunctional pH-Responsive Conjugates (PEG-Ad-DOX)

This protocol describes the synthesis of a 1,3-heterobifunctional carrier. One position (C1) is linked to PEG (for solubility/stealth), and the C3 position is linked to Doxorubicin (DOX) via a pH-sensitive hydrazone bond. This ensures the drug is released only in the acidic tumor microenvironment.

Materials

- Core: 1,3-Adamantanedicarboxylic acid (99%).
- Arm A: mPEG-NH₂ (MW 2000).

- Arm B: Doxorubicin hydrochloride (DOX-HCl).
- Reagents: EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), NHS (N-Hydroxysuccinimide), Hydrazine monohydrate.
- Solvents: Anhydrous DMF, DMSO.

Experimental Workflow

Step 1: Asymmetric Activation (The "Statistical" Challenge)

Since both C1 and C3 carboxyls are identical, we must control stoichiometry to prevent double-PEGylation.

- Dissolve 1,3-adamantanedicarboxylic acid (1.0 eq) in anhydrous DMF.
- Add EDC (0.9 eq) and NHS (0.9 eq) dropwise at 0°C. Note: Using sub-stoichiometric activation favors mono-activation.
- Stir for 2 hours at room temperature (RT).

Step 2: PEGylation (Arm 1)

- Add mPEG-NH₂ (0.8 eq) dissolved in DMF to the activated mixture.
- Add Triethylamine (TEA) (2.0 eq) to catalyze the amide bond formation.
- Stir for 24 hours at RT.
- Purification: Precipitate in cold diethyl ether. Re-dissolve in water and perform dialysis (MWCO 1000) to remove unreacted adamantane diacid. Lyophilize to obtain mPEG-Ad-COOH.

Step 3: Drug Conjugation via Hydrazone Linker (Arm 2)

- Activate the remaining -COOH on mPEG-Ad-COOH using EDC/NHS (1.5 eq excess) in DMSO.
- Separately, react DOX-HCl with hydrazine monohydrate to form DOX-hydrazide (standard protocol).

- Mix the activated polymer with DOX-hydrazide. Stir for 48 hours in the dark.
- Final Purification: Dialysis (MWCO 3500) against PBS (pH 7.4) to remove free DOX.

Self-Validation Checkpoints

- NMR (DMSO-d₆): Look for the disappearance of the carboxylic acid proton (12.0 ppm) and the appearance of PEG peaks (3.6 ppm) and Adamantane cage protons (1.6–2.0 ppm).
- UV-Vis: Quantify DOX loading at 480 nm.

Application Note: BBB Transport Modulation

The Blood-Brain Barrier (BBB) is the primary bottleneck for CNS drugs. Adamantane derivatives enhance BBB penetration via two mechanisms:

- Lipophilicity Enhancement: The adamantane cage increases the LogP of the conjugate, facilitating passive diffusion through endothelial membranes.
- Transporter Interaction: Adamantane derivatives have shown affinity for organic cation transporters (OCTs) present on the BBB.

Comparative Data: Lipophilicity & Binding

The table below highlights why 1,3-adamantane is the superior scaffold for these applications compared to other diamondoids.

Derivative	LogP (Octanol/Water)	-CD Binding ()	Primary Application
Amantadine (1-NH ₂)	2.44		Antiviral / NMDA Antagonist
Memantine (1-NH ₂ , 3,5-Me)	3.28		Alzheimer's (BBB Permeable)
1,3-Adamantane Diacid	1.85		Bifunctional Linker
Rimantadine	2.80		Antiviral

Note: The 1,3-diacid has a lower LogP than pure adamantane due to the carboxyl groups, but upon conjugation (forming amides/esters), the lipophilicity of the core cage drives membrane insertion.

Protocol 2: Injectable Supramolecular Hydrogels[1]

This protocol utilizes the 1,3-derivative's ability to act as a "cross-linker" between polymer chains, creating a shear-thinning hydrogel suitable for injection.

Materials

- Host Polymer: Chitosan functionalized with -Cyclodextrin (CS-g-CD).
- Guest Cross-linker: 8-arm PEG functionalized with 1-adamantane carboxylic acid (or linear PEG with 1,3-adamantane ends for chain extension).
- Medium: PBS (pH 7.4).

Experimental Workflow

Step 1: Preparation of Stock Solutions

- Dissolve CS-g-CD in 1% acetic acid/PBS buffer (2% w/v). Adjust pH to 7.0 carefully.

- Dissolve PEG-Ad cross-linker in PBS (10% w/v).

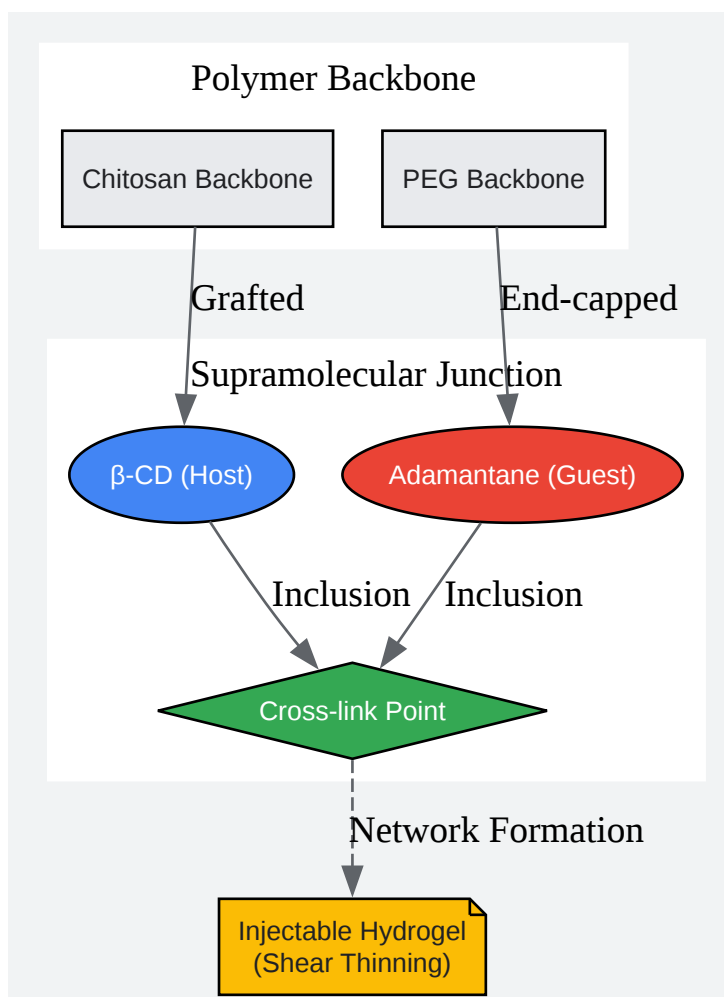
Step 2: Hydrogel Formation (Sol-Gel Transition)

- Mix the Host and Guest solutions at a 1:1 molar ratio of Adamantane:Cyclodextrin.
- Observation: The mixture should transition from a liquid to a gel within 30–60 seconds due to rapid host-guest inclusion.

Step 3: Rheological Characterization (Validation)

- Instrument: Rheometer with parallel plate geometry (25 mm).
- Frequency Sweep: 0.1 to 100 rad/s at 1% strain.
- Success Criteria: Storage modulus (G') must be greater than Loss modulus (G'') across the frequency range.
- Self-Healing Test: Apply 200% strain (breaking the gel, G' and G'' drop significantly), then reduce to 1% strain. G' and G'' should recover to initial values instantly (< 10 s).

Visualization: Hydrogel Network Logic



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Caption: Figure 2. Logic flow of supramolecular cross-linking. The reversible inclusion complex acts as a physical cross-link point, allowing the gel to flow under shear (injection) and reform at rest.

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Sources

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